Discovery of novel pyrimidine-based compounds

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Compound of Interest

Compound Name:	*6-Methoxy-2-(trifluoromethyl)pyrimidin-4-amine*
CAS No.:	*16097-49-7*
Cat. No.:	*B108206*

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Executive Summary

This technical guide provides a rigorous framework for the discovery, synthesis, and validation of novel pyrimidine-based small molecules. Pyrimidine (1,3-diazine) remains a "privileged scaffold" in medicinal chemistry due to its ubiquity in biological systems (DNA/RNA bases) and its ability to mimic the adenine ring of ATP, making it a cornerstone for kinase inhibitor design. [1] This document moves beyond basic reviews, offering actionable protocols for rational design, modular synthesis, and robust biological characterization.

Strategic Rationale: The Pyrimidine Advantage

The pyrimidine ring is not merely a structural spacer; it is a functional pharmacophore capable of diverse non-covalent interactions (hydrogen bonding,

-

stacking).

- Kinase Homology: The N1 and N3 atoms often serve as hydrogen bond acceptors, mimicking the purine core of ATP in the hinge region of kinase enzymes (e.g., EGFR, CDK, BTK).
- Geometric Versatility: Substitution at positions C2, C4, and C6 allows for the precise vectorization of functional groups to probe specific pockets within a protein target.
- Physicochemical Balance: The nitrogen atoms lower the logP relative to benzene, often improving aqueous solubility and oral bioavailability.

Computational Design & In Silico Screening

Before wet-lab synthesis, candidates must be triaged via computational modeling to maximize the probability of success.

Workflow: Structure-Based Drug Design (SBDD)

The following diagram illustrates the iterative logic from target selection to hit identification.

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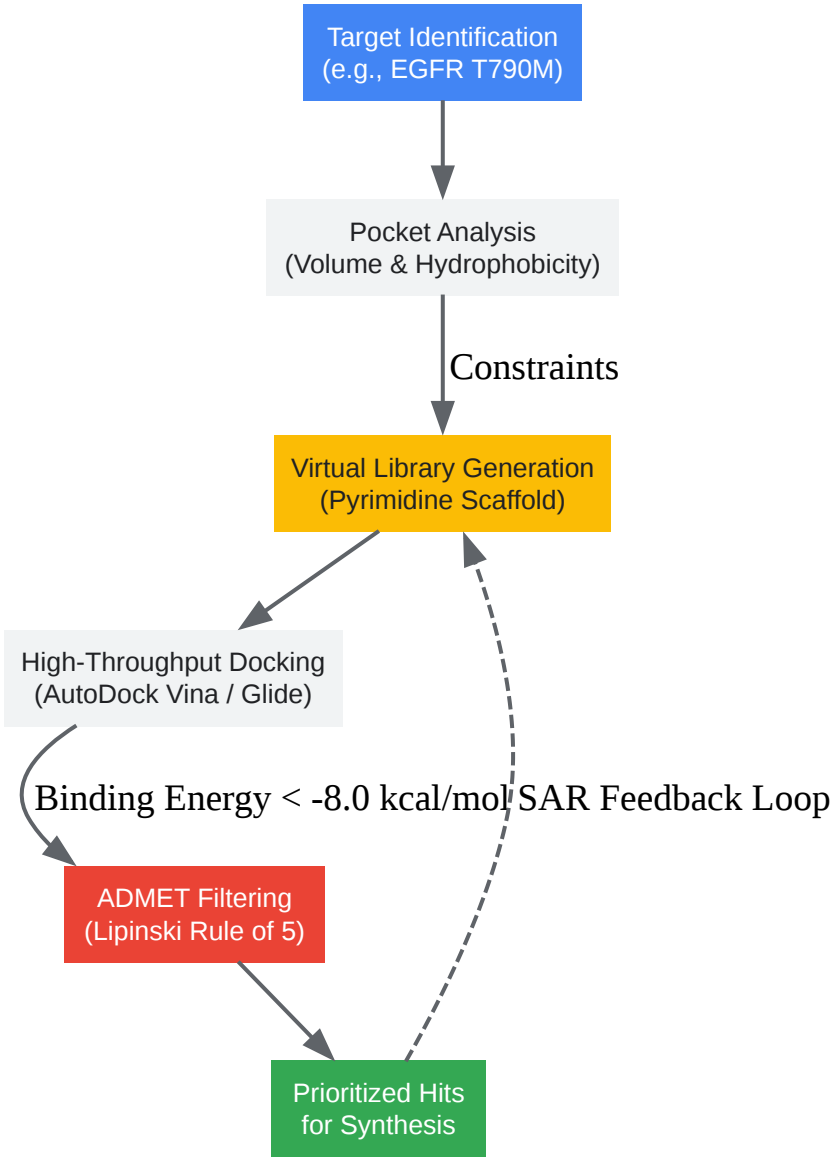

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Figure 1: Iterative computational workflow for prioritizing pyrimidine-based drug candidates.

Protocol: Molecular Docking Setup

- Protein Preparation: Retrieve crystal structure (e.g., PDB: 4XBR for PAK4 or similar kinase). [2] Remove water molecules, add polar hydrogens, and compute Gasteiger charges.
- Ligand Preparation: Generate 3D conformers of the pyrimidine library. Minimize energy using the MMFF94 force field.

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- Grid Box Definition: Center the grid on the co-crystallized ligand (or the ATP binding pocket). Dimensions:

  Å.

- Validation: Re-dock the native ligand. The Root Mean Square Deviation (RMSD) must be

  Å for the protocol to be considered valid.

Synthetic Architectures: Modular Construction

We focus on a modular approach that allows late-stage diversification. The Biginelli Reaction and Suzuki-Miyaura Cross-Coupling are the pillars of this strategy.

Primary Route: The Biginelli Condensation

This one-pot multicomponent reaction (MCR) synthesizes dihydropyrimidinones (DHPMs), which can be oxidized to fully aromatic pyrimidines.

Reaction Scheme: Aldehyde +

-Ketoester + Urea/Thiourea

Dihydropyrimidinone

Detailed Protocol:

- Reagents: Mix 1.0 eq of benzaldehyde derivative, 1.0 eq of ethyl acetoacetate, and 1.2 eq of urea in ethanol (5 mL/mmol).
- Catalyst: Add 10 mol% of a Lewis acid catalyst (e.g.,

  or

).

- Conditions: Reflux at 80°C for 4–6 hours.
- Monitoring: Check TLC (Mobile phase: Hexane/EtOAc 7:3). Look for the disappearance of the aldehyde spot.

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- Work-up: Cool to room temperature. Pour into crushed ice. The precipitate is filtered, washed with cold water, and recrystallized from ethanol.
- Validation:
  - Yield: Expected > 75%.
  - Characterization:

    NMR (DMSO-

) should show a singlet for the C4-H proton around

    5.0–5.5 ppm.

Secondary Route: C-C Bond Formation via Cross-Coupling

To functionalize the C2, C4, or C6 positions of a halogenated pyrimidine core.

Protocol (Suzuki-Miyaura):

- Starting Material: 2,4-dichloropyrimidine.
- Coupling Partner: Aryl boronic acid (1.1 eq).
- Catalyst/Base:

  (5 mol%),

  (2.0 eq).
- Solvent: DME/Water (3:1). Degas with nitrogen for 15 mins.
- Reaction: Heat at 90°C under inert atmosphere for 12h.
- Purification: Silica gel column chromatography.

Biological Validation & Profiling

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Trustworthy data requires robust controls and orthogonal assays.

In Vitro Enzyme Inhibition Assay (Kinase)

- Objective: Determine

  against a specific kinase (e.g., EGFR).
- Method: FRET-based assay or ADP-Glo™.
- Control: Staurosporine (positive control) and DMSO (vehicle control).
- Data Analysis: Fit dose-response curves using non-linear regression (Sigmoidal dose-response, variable slope).

  should be

  .

Cell Viability Assay (MTT)

- Cells: A549 (Lung), MCF-7 (Breast), HepG2 (Liver).
- Seeding:

  cells/well in 96-well plates. Incubate 24h.
- Treatment: Add compounds (0.1 – 100

) for 48h.
- Readout: Add MTT reagent. Dissolve formazan crystals in DMSO. Measure Absorbance at 570 nm.
- Calculation:

  Viability =

  .

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Data Summary Table

Compound ID	R1 (C2-Pos)	R2 (C4-Pos)	EGFR (nM)	A549 ( )	LogP (Calc)
PYR-01			450	12.5	2.8
PYR-02			120	5.2	3.1
PYR-03			15	0.8	3.5
Gefitinib	(Ref)	(Ref)	3	0.05	3.2

Mechanism of Action: Kinase Binding Mode

Understanding how the molecule binds is critical for optimization. The diagram below depicts the canonical binding mode of a pyrimidine inhibitor within the ATP-binding pocket.

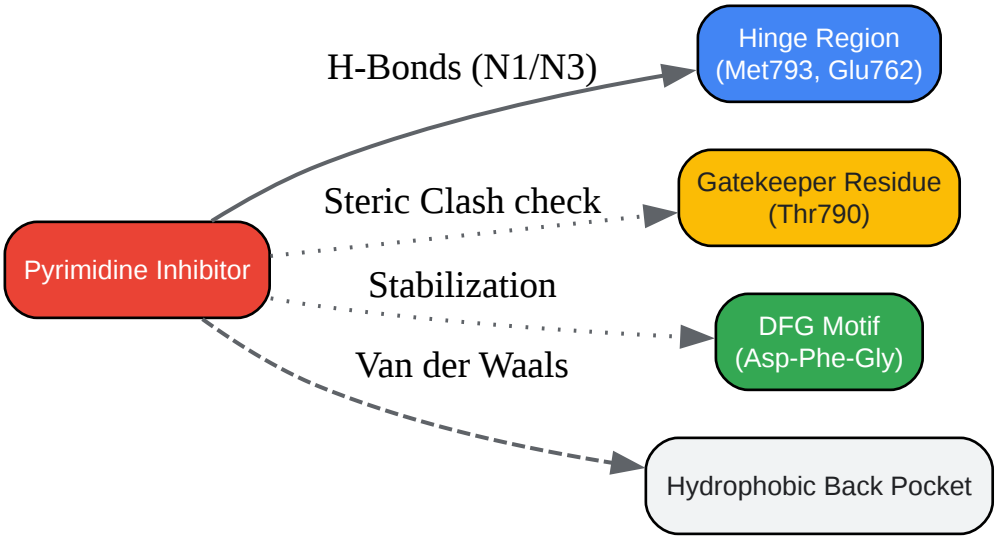

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Figure 2: Interaction map of a pyrimidine inhibitor within the kinase ATP-binding pocket.

Advanced Profiling: ADMET

A potent compound is useless if it is toxic or insoluble.

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- Solubility: Turbidimetric solubility assay at pH 7.4. Target

  .[3]

- Permeability: Caco-2 cell monolayer assay. Target

  .

- Metabolic Stability: Incubate with human liver microsomes (HLM). Measure

  .[4]

- Toxicity: hERG channel inhibition (cardiotoxicity risk).

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